

# Application Note: Quantitative Analysis of Lanasol Yellow 4G using UV-Vis Spectroscopy

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#### **Abstract**

This application note provides a comprehensive protocol for the quantitative analysis of **Lanasol Yellow 4G**, a reactive azo dye, using UV-Visible (UV-Vis) spectroscopy. The method described herein is fundamental for researchers, scientists, and professionals in drug development and textile industries for quality control, formulation analysis, and degradation studies. This document outlines the instrumental parameters, preparation of standard solutions, and the procedure for determining the concentration of **Lanasol Yellow 4G** in aqueous solutions.

#### Introduction

Lanasol Yellow 4G is a reactive dye widely used in the textile industry.[1] Accurate and precise quantification of this dye is crucial for monitoring dyeing processes, assessing effluent treatment efficacy, and in the development of dye-based applications. UV-Vis spectroscopy offers a rapid, simple, and non-destructive method for the quantitative analysis of chromophoric compounds like Lanasol Yellow 4G. The analysis is based on the Beer-Lambert law, which states that the absorbance of a solution is directly proportional to the concentration of the analyte and the path length of the light through the solution. This application note details the procedure for creating a calibration curve and subsequently determining the concentration of an unknown sample of Lanasol Yellow 4G.

## **Chemical and Physical Properties**



A summary of the key chemical and physical properties of **Lanasol Yellow 4G** is presented in Table 1. This information is essential for the accurate preparation of standard solutions.

Property	Value	Reference
Chemical Formula	C19H14BrCl2N5NaO8S2	[2]
Molecular Weight	678.3 g/mol	[2]
CAS Number	70247-70-0	[2]
Appearance	Yellow Powder	
Maximum Absorbance (λmax)	~400 nm	

#### Table 1: Chemical and Physical Properties of Lanasol Yellow 4G

## **Experimental Protocol Instrumentation and Materials**

- Spectrophotometer: A UV-Vis spectrophotometer capable of scanning in the range of 300-600 nm.
- Cuvettes: 1 cm path length quartz or polystyrene cuvettes.
- Analytical Balance: For accurate weighing of the **Lanasol Yellow 4G** powder.
- Volumetric Flasks: Grade A, various sizes (e.g., 100 mL, 50 mL, 25 mL, 10 mL).
- Pipettes: Grade A, various sizes.
- Lanasol Yellow 4G: Analytical standard.
- Solvent: Deionized or distilled water.

### Preparation of Stock Solution (e.g., 100 mg/L)

- Accurately weigh 10.0 mg of Lanasol Yellow 4G powder using an analytical balance.
- Quantitatively transfer the powder to a 100 mL volumetric flask.



- Add approximately 70 mL of deionized water to the flask and sonicate or swirl gently until the dye is completely dissolved.
- Bring the solution to the mark with deionized water.
- Stopper the flask and invert it several times to ensure homogeneity. This is the stock solution.

## **Preparation of Standard Solutions**

Prepare a series of standard solutions by diluting the stock solution. An example set of standards is provided in Table 2.

Standard	Concentration (mg/L)	Volume of Stock Solution (mL)	Final Volume (mL)
1	2.0	2.0	100
2	4.0	4.0	100
3	6.0	6.0	100
4	8.0	8.0	100
5	10.0	10.0	100

Table 2: Example Preparation of Standard Solutions

## **UV-Vis Spectroscopic Analysis**

- Turn on the UV-Vis spectrophotometer and allow it to warm up according to the manufacturer's instructions.
- Set the wavelength range to scan from 600 nm to 300 nm.
- Use deionized water as the blank to zero the instrument.
- Record the absorbance spectrum of the highest concentration standard solution to determine the wavelength of maximum absorbance (λmax). Published data suggests this will be around 400 nm.



- Set the spectrophotometer to measure the absorbance at the determined  $\lambda$ max.
- Measure the absorbance of each standard solution and the unknown sample solution.

## **Data Analysis**

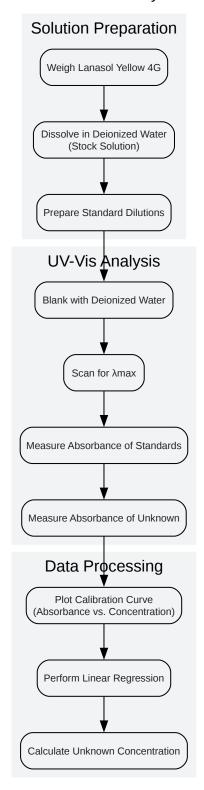
- Construct a calibration curve by plotting the absorbance of the standard solutions (y-axis) against their corresponding concentrations (x-axis).
- Perform a linear regression analysis on the data points. The resulting equation will be in the form of y = mx + c, where 'y' is the absorbance, 'm' is the slope (related to the molar absorptivity), 'x' is the concentration, and 'c' is the y-intercept (which should be close to zero).
- The coefficient of determination (R<sup>2</sup>) should be close to 1 (typically > 0.995) for a good linear fit.
- Determine the concentration of the unknown sample by measuring its absorbance and calculating the concentration using the equation from the linear regression.

## **Visualization of Experimental Workflow**

The following diagram illustrates the key steps in the quantitative analysis of **Lanasol Yellow 4G** using UV-Vis spectroscopy.



#### Experimental Workflow for UV-Vis Analysis of Lanasol Yellow 4G



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Caption: Workflow for Lanasol Yellow 4G analysis.



#### Conclusion

This application note provides a straightforward and reliable method for the quantitative determination of **Lanasol Yellow 4G** using UV-Vis spectroscopy. By following the detailed protocol for preparing standard solutions and constructing a calibration curve, researchers can accurately measure the concentration of this dye in various aqueous samples. This method is adaptable for different concentration ranges by adjusting the concentrations of the standard solutions.

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